

tracking cholesterol transport with Cholesterol-4-13C

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Compound of Interest

Compound Name: Cholesterol-4-13C

CAS No.: 99964-70-2

Cat. No.: B3176589

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Application Note: Precision Tracking of Reverse Cholesterol Transport (RCT) Using Cholesterol-4-13C

Executive Summary & Strategic Rationale

The shift from radiolabeled tracers (

H-cholesterol,

C-cholesterol) to stable isotopes is driven by the need for safer, clinically translatable protocols that do not compromise sensitivity. **Cholesterol-4-13C** (Carbon-13 at position 4 of the steroid ring) represents a strategic choice for tracking cholesterol transport.

Why **Cholesterol-4-13C**?

- **Metabolic Stability:** Unlike side-chain labeled variants (e.g., 26,26,26-d3), the C4 position on the steroid nucleus is resistant to metabolic cleavage during bile acid synthesis. This ensures that the label tracks the sterol core exclusively, preventing false flux data derived from oxidized side-chain fragments.

- **Clinical Safety:** As a non-radioactive stable isotope, it permits longitudinal studies in vulnerable populations (pediatrics, pregnancy) and eliminates hazardous waste disposal.
- **Mass Spectrometry Compatibility:** It provides a distinct mass shift (+1.003 Da) detectable via LC-MS/MS or GC-MS, allowing for precise quantification of Tracer-to-Tracee Ratios (TTR).

Technical Principle: The Stable Isotope Advantage

The core principle relies on Isotope Dilution Mass Spectrometry (ID-MS). By introducing a known mass of **Cholesterol-4-13C** (the tracer) into a biological system, we measure its dilution by the endogenous, unlabeled cholesterol (the tracee).

- Native Cholesterol Monoisotopic Mass: ~386.35 Da
- **Cholesterol-4-13C** Mass: ~387.35 Da (M+1 shift)

Critical Expert Insight (The "M+1" Challenge): Native cholesterol has a natural

C abundance of approximately 1.1% per carbon. With 27 carbons, the natural M+1 signal of endogenous cholesterol is ~29-30% of the M+0 peak.

- **Implication:** When using **Cholesterol-4-13C** (an M+1 tracer), you must mathematically correct for this natural background. For low-enrichment flux studies (<1% enrichment), M+3 or d7 tracers are often preferred. However, for Reverse Cholesterol Transport (RCT) assays where macrophages are loaded with tracer, the enrichment is sufficiently high to overcome this background, making **Cholesterol-4-13C** a cost-effective and robust option.

Application Protocol: In Vivo Reverse Cholesterol Transport (RCT)

This protocol describes the "Macrophage-to-Feces" RCT assay, the gold standard for measuring HDL functionality and cholesterol elimination.

Phase A: Preparation of Tracer-Loaded Foam Cells

Objective: Create foam cells (macrophages) containing **Cholesterol-4-13C** to serve as the source of cholesterol efflux.

- Reagent Prep:
 - Prepare Acetylated LDL (acLDL): Acetylation prevents uptake via the LDL receptor (which is downregulated by cellular cholesterol), forcing uptake via scavenger receptors (SR-A) to induce foam cell formation.
 - Tracer Complexing: Evaporate 5 mg of **Cholesterol-4-13C** (dissolved in ethanol). Resuspend in 100 μ L DMSO. Incubate with acLDL (50 μ g/mL) in serum-free media for 30 mins at 37°C.
- Cell Loading:
 - Culture J774A.1 macrophages or Bone Marrow-Derived Macrophages (BMDMs).
 - Incubate cells with the acLDL + **Cholesterol-4-13C** complex for 24–48 hours.
 - Equilibration: Wash cells 2x with PBS. Incubate in media with 0.2% BSA (no tracer) for 4–6 hours to allow the internalized cholesterol to equilibrate with the cellular pool.
- Harvest: Scrape cells, count, and resuspend in PBS (Target: cells per 300 μ L injection).

Phase B: Injection and Sampling

- Injection: Inject 300 μ L of loaded macrophages intraperitoneally (IP) into recipient mice.
- Time-Course Sampling:
 - Plasma: Collect at 6h, 24h, and 48h (tail vein).
 - Feces: Collect continuously from 0–48h (cages must be changed/cleaned prior to start).
 - Tissues: Sacrifice at 48h. Perfuse with saline. Harvest liver and bile (from gallbladder).

Phase C: Sample Processing (Extraction)

Standard: Modified Folch or Bligh-Dyer Extraction.

- Plasma/Bile: Add 10 μ L plasma to 200 μ L Methanol/Chloroform (2:1). Vortex. Centrifuge. Collect organic phase.
- Feces/Liver: Homogenize ~50 mg tissue in PBS. Perform extraction on homogenate.
- Derivatization (Optional for GC-MS, Skip for LC-MS): If using GC-MS, dry extract and derivatize with BSTFA + 1% TMCS (60°C, 30 min) to form trimethylsilyl (TMS) ethers.

Analytical Workflow: LC-MS/MS Quantification

Instrumentation: Triple Quadrupole MS (e.g., Agilent 6495, Sciex 6500+). Ionization

Source: APCI (Atmospheric Pressure Chemical Ionization) is strictly recommended over ESI.

Cholesterol ionizes poorly in ESI but forms a strong

ion in APCI.

LC-MS/MS Parameters Table

Parameter	Setting / Value	Notes
Column	C18 Reverse Phase (e.g., Poroshell 120 EC-C18)	2.1 x 50 mm, 1.9 µm particle size
Mobile Phase A	Methanol (100%) + 5mM Ammonium Formate	Isocratic elution is often sufficient
Mobile Phase B	Isopropanol (optional for wash)	
Flow Rate	0.4 - 0.6 mL/min	High flow helps APCI stability
Ionization Mode	APCI Positive (+)	
Source Temp	350°C	Ensure complete vaporization
Corona Current	4–5 µA	
Transition (Native)	369.4 → 161.1 (or 369.4 → 147.1)	Precursor is dehydrated cholesterol
Transition (4-13C)	370.4 → 162.1 (or 370.4 → 147.1)	+1 Da shift in precursor and ring fragments
Internal Standard	Cholesterol-d7 (376.4 → 161.1)	Use d7 to normalize extraction efficiency

Data Analysis & Visualization

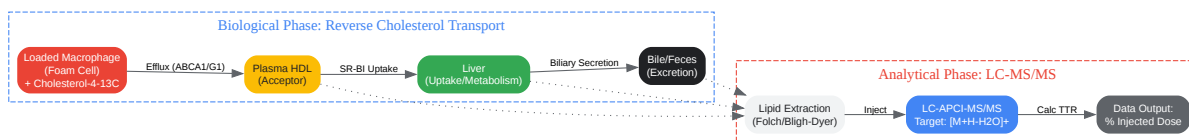
Calculation: Tracer Enrichment

To quantify RCT, calculate the % of injected dose recovered in each compartment.

Correction: Subtract the baseline natural abundance ratio (measured in a non-injected control mouse) from the sample ratio.

Pathway Visualization (Graphviz)

The following diagram illustrates the biological pathway of the RCT assay and the analytical decision tree.



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Caption: Figure 1. Integrated workflow tracking **Cholesterol-4-13C** from macrophage loading through biological transport to mass spectrometric quantification.

Troubleshooting & Validation

- Issue: High Background in M+1 Channel.
 - Cause: Natural abundance of C in endogenous cholesterol.
 - Solution: Run a "Standard Curve of Enrichment." Mix native cholesterol with 0%, 0.5%, 1%, 5% **Cholesterol-4-13C**. Plot the response ratio. Use this curve to mathematically deconvolute the natural background from the tracer signal.
- Issue: Low Sensitivity.
 - Cause: Poor ionization in ESI or ion suppression.
 - Solution: Switch to APCI (Atmospheric Pressure Chemical Ionization). If APCI is unavailable, derivatize with Picolinic acid to enhance ESI sensitivity (enzyme-assisted derivatization).
- Issue: Tracer Loss.
 - Cause: Esterification.[1]

- Solution: Cholesterol exists as free and esterified forms.[2] To measure total cholesterol, samples must be saponified (KOH in Ethanol, 60°C, 1h) prior to extraction to convert all cholesteryl esters to free cholesterol.

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